

Essential Safety and Operational Guidance for Handling Terbufos-Sulfoxide

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Compound of Interest

Compound Name: Terbufos-sulfoxide

Cat. No.: B076248

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For Immediate Reference by Laboratory Professionals

This document provides critical safety protocols and logistical plans for the handling of **Terbufos-sulfoxide**. Adherence to these procedures is mandatory to ensure personnel safety and mitigate environmental risk. **Terbufos-sulfoxide** is classified as acutely toxic and is fatal if swallowed, inhaled, or in contact with skin.[1][2][3] It is also very toxic to aquatic life with long-lasting effects.[1][4]

Personal Protective Equipment (PPE)

All personnel must wear the specified PPE when handling **Terbufos-sulfoxide**. This equipment is the last line of defense against exposure.[5]

- **Hand Protection:** Unlined, elbow-length, chemical-resistant gloves are required.[6] Nitrile, butyl, or neoprene gloves are recommended for protection against both dry and liquid forms. [6] Never use cotton or leather gloves as they can absorb the chemical.[6][7]
- **Body Covering:** Wear a clean, dry, chemical-resistant protective suit that covers the entire body from wrists to ankles.[6] At a minimum, coveralls should be worn over a long-sleeved shirt and long pants.[8]
- **Eye and Face Protection:** Use chemical safety goggles and a face shield, particularly when there is a risk of splashing during mixing or pouring.[6][7] For high-exposure situations, a full-face respirator is necessary.[6]

- Respiratory Protection: A NIOSH-approved respirator with an organic vapor (OV) cartridge is mandatory to prevent inhalation of toxic vapors, especially in enclosed areas or during tasks with a high risk of aerosol generation.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[8\]](#)

Safe Handling and Storage Protocols

Strict adherence to the following handling and storage procedures is essential to minimize exposure risk.

- Ventilation: All work with **Terbufos-sulfoxide** must be conducted in a well-ventilated area, such as a certified chemical fume hood.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Hygiene Practices:
 - Do not get the substance in your eyes, on your skin, or on your clothing.[\[1\]](#)[\[4\]](#)
 - Wash hands and skin thoroughly with soap and water after handling.[\[1\]](#)
 - Do not eat, drink, or smoke in areas where **Terbufos-sulfoxide** is handled or stored.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Storage:
 - Store in the original, tightly closed container in a secure, locked, and well-ventilated location.[\[1\]](#)[\[3\]](#)
 - Store away from incompatible materials, food, and animal feed.[\[3\]](#)[\[10\]](#)

Occupational Exposure Limits

While specific occupational exposure limits for **Terbufos-sulfoxide** have not been established, the toxicity is comparable to the parent compound, Terbufos.[\[9\]](#)[\[11\]](#) The following table summarizes the exposure limits for Terbufos.

Organization	Limit Type	Value (Inhalable fraction and vapor)	Notes
ACGIH	TLV-TWA (8-hour)	0.01 mg/m ³	Can be absorbed through the skin.[2]
NIOSH	REL-TWA (10-hour)	0.05 mg/m ³	Respirable dust.[2]
OSHA	PEL-TWA (8-hour)	0.05 mg/m ³	Respirable dust.[2]

ACGIH: American Conference of Governmental Industrial Hygienists; NIOSH: National Institute for Occupational Safety and Health; OSHA: Occupational Safety and Health Administration; TLV: Threshold Limit Value; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TWA: Time-Weighted Average.

Emergency Procedures: First Aid

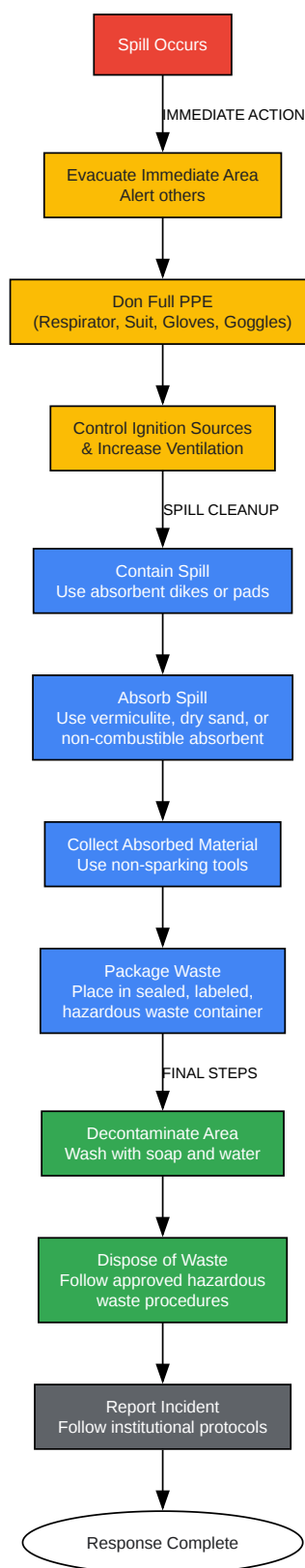
Immediate action is critical in the event of exposure.

- Skin Contact: Immediately take off all contaminated clothing.[1] Rinse the affected skin area with copious amounts of water for at least 15 minutes, followed by washing with soap and water.[1][12] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[12] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] If breathing has stopped, provide artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: Immediately call a poison control center or doctor for treatment advice.[1][4] Rinse the mouth with water.[1] Do not induce vomiting unless instructed to do so by medical personnel.

Spill and Disposal Plan

A coordinated response is required for spills and for the disposal of **Terbufos-sulfoxide** waste.

Spill Response: In the event of a spill, follow the procedural workflow outlined below. The primary objectives are to ensure personnel safety, contain the spill, and prevent environmental contamination.



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Caption: Workflow for a **Terbufos-sulfoxide** chemical spill response.

Disposal Plan:

- All waste materials, including contaminated absorbents, PPE, and empty containers, must be treated as hazardous waste.^{[1][4]}
- Collect waste in approved, sealed, and clearly labeled containers.^[3]
- Dispose of contents and containers at an approved waste disposal plant in accordance with all local, regional, and national regulations.^{[1][3]}
- Do not allow the product or its containers to enter drains or waterways.^{[1][4]} Empty containers retain product residue and must be handled as hazardous.^{[10][11]} Triple-rinse containers where appropriate, adding the rinsate to the waste for disposal.^[10]

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